

In-Depth Technical Guide: SCo-PEG4-NHS for Labeling Primary Amines

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Compound of Interest

Compound Name: *Sco-peg4-nhs*

Cat. No.: *B12377889*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **SCo-PEG4-NHS**, an amine-reactive labeling reagent. It details the underlying chemistry, experimental protocols for its use in labeling primary amines on biomolecules such as proteins and antibodies, and factors influencing the efficiency and stability of the resulting conjugates. This document is intended to equip researchers with the necessary information to effectively utilize **SCo-PEG4-NHS** in their bioconjugation workflows, particularly in the development of antibody-drug conjugates (ADCs) and targeted drug delivery systems.

Introduction to SCo-PEG4-NHS

SCo-PEG4-NHS is a chemical modification reagent featuring a succinimidyl ester (NHS) functional group, which readily reacts with primary amines ($-NH_2$) to form stable amide bonds. The molecule incorporates a polyethylene glycol (PEG) spacer with four ethylene glycol units (PEG4), which enhances the solubility and biocompatibility of the resulting conjugate. The PEG spacer also provides a flexible linkage that can minimize steric hindrance.^{[1][2][3]}

The "SCo" designation in **SCo-PEG4-NHS** likely refers to a specific structural feature or is a proprietary name from a particular supplier. Functionally, it belongs to the class of NHS-PEG4-

ester reagents widely used in bioconjugation.

Chemical Properties:

Property	Value
Chemical Formula	C24H36N2O10
Molecular Weight	512.56 g/mol [4]
Purity	Typically > 95%
Solubility	Soluble in anhydrous organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).[5]
Storage	Store at -20°C, desiccated and protected from light.

Reaction Mechanism and Kinetics

The labeling of primary amines with **SCo-PEG4-NHS** proceeds via a nucleophilic acyl substitution reaction. The unprotonated primary amine on a biomolecule (e.g., the ϵ -amine of a lysine residue or the N-terminal α -amine) acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS) as a byproduct.

A critical competing reaction is the hydrolysis of the NHS ester by water, which leads to the formation of an unreactive carboxylic acid and renders the labeling reagent inactive. The rate of hydrolysis is significantly influenced by pH, increasing as the pH becomes more alkaline.

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Quantitative Data

Labeling Efficiency

The efficiency of labeling with NHS esters is influenced by several factors, including pH, temperature, reaction time, and the concentrations of both the biomolecule and the labeling reagent. While specific quantitative data for **SCo-PEG4-NHS** is not readily available in peer-reviewed literature, the following table summarizes typical labeling efficiencies observed for NHS esters under various conditions.

Parameter	Condition	Typical Labeling Efficiency	Reference
Protein Concentration	1 mg/mL	20-30%	
	2.5 mg/mL	~35%	
	> 5 mg/mL	>35%	
Molar Excess of NHS Ester	9:1 to 15:1 (Reagent:Protein)	Generally sufficient for effective labeling	
pH	8.3 - 8.5	Optimal for balancing amine reactivity and NHS ester hydrolysis	

It is important to note that the optimal labeling efficiency for a specific application must be determined empirically.

Stability and Hydrolysis

The stability of **SCo-PEG4-NHS** is critical for successful conjugation. The NHS ester is susceptible to hydrolysis, and its half-life in aqueous solution is highly pH-dependent.

pH	Half-life of NHS Ester	Reference
7.0	4-5 hours	
8.0	1 hour	
8.6	10 minutes	

The table below provides hydrolysis half-lives for various succinimidyl esters at pH 8 and 25°C, offering a comparative perspective on reactivity.

Ester Name (Symbol)	Hydrolysis Half-life (minutes) at pH 8, 25°C	Reference
Succinimidyl Valerate (SVA)	33.6	
Succinimidyl Carbonate (SC)	20.4	
Succinimidyl Glutarate (SG)	17.6	
Succinimidyl Propionate (SPA)	16.5	
Succinimidyl Succinate (SS)	9.8	
Succinimidyl Carboxymethylated (SCM)	0.75	

The resulting amide bond formed between the **SCo-PEG4-NHS** and the primary amine is highly stable under physiological conditions.

Experimental Protocols

The following are detailed protocols for the labeling of proteins and antibodies with **SCo-PEG4-NHS**. These are generalized procedures and may require optimization for specific applications.

General Protein Labeling Protocol

This protocol is suitable for labeling proteins with available primary amines.

Materials:

- Protein of interest
- SCo-PEG4-NHS**
- Reaction Buffer: 0.1 M Sodium Bicarbonate, pH 8.3-8.5 or 0.1 M Phosphate Buffer, pH 7.2-8.0

- Anhydrous DMSO or DMF
- Quenching Buffer (optional): 1 M Tris-HCl, pH 8.0 or 1 M Glycine
- Purification column (e.g., Sephadex G-25 desalting column) or dialysis cassette

Procedure:

- Protein Preparation:
 - Dissolve the protein in the reaction buffer at a concentration of 1-10 mg/mL.
 - Ensure the buffer is free of primary amines (e.g., Tris, glycine) and stabilizers like BSA. If necessary, perform a buffer exchange.
- **SCo-PEG4-NHS** Solution Preparation:
 - Immediately before use, allow the vial of **SCo-PEG4-NHS** to warm to room temperature.
 - Prepare a stock solution of **SCo-PEG4-NHS** in anhydrous DMSO or DMF (e.g., 10 mM). Vortex to ensure complete dissolution.
- Labeling Reaction:
 - Calculate the required volume of the **SCo-PEG4-NHS** stock solution to achieve the desired molar excess (a starting point of 10-20 fold molar excess is common).
 - While gently vortexing the protein solution, add the **SCo-PEG4-NHS** stock solution dropwise. The final concentration of the organic solvent should not exceed 10% of the total reaction volume.
 - Incubate the reaction for 1-4 hours at room temperature or overnight at 4°C, protected from light.
- Quenching the Reaction (Optional):
 - To stop the reaction, add the quenching buffer to a final concentration of 50-100 mM and incubate for 15-30 minutes.

- Purification:
 - Remove excess, unreacted **SCo-PEG4-NHS** and byproducts using a desalting column or by dialysis against an appropriate buffer (e.g., PBS).

Antibody Labeling Protocol

This protocol is specifically adapted for labeling IgG antibodies.

Materials:

- IgG antibody
- **SCo-PEG4-NHS**
- Labeling Buffer: 0.1 M Sodium Bicarbonate, pH 8.3
- Anhydrous DMSO
- Purification: Zeba Spin Desalting Columns (40K MWCO) or equivalent
- Storage Buffer: PBS

Procedure:

- Antibody Preparation:
 - Dissolve the antibody in the labeling buffer to a concentration of approximately 2 mg/mL. If the antibody is in a buffer like PBS, add 1/10th volume of 1 M sodium bicarbonate to adjust the pH and buffer concentration.
- **SCo-PEG4-NHS** Solution Preparation:
 - Prepare a 10 mg/mL solution of **SCo-PEG4-NHS** in anhydrous DMSO.
- Labeling Reaction:
 - Add a 3 to 15-fold molar excess of the **SCo-PEG4-NHS** solution to the antibody solution.

- Incubate for 1 hour at room temperature in the dark.
- Purification:
 - Equilibrate a Zeba spin desalting column with PBS according to the manufacturer's instructions.
 - Apply the reaction mixture to the column and centrifuge to collect the purified, labeled antibody.
- Characterization and Storage:
 - Determine the concentration of the labeled antibody and, if necessary, the degree of labeling (DOL).
 - Store the labeled antibody at 4°C for short-term storage or at -20°C to -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Applications and Workflows

SCo-PEG4-NHS is a versatile reagent used in various bioconjugation applications, most notably in the development of targeted therapeutics and diagnostic agents.

Antibody-Drug Conjugate (ADC) Development

A primary application of NHS-PEG4 esters is in the construction of ADCs. In this workflow, the NHS ester is used to attach a linker-payload moiety to primary amines on an antibody. The PEG4 linker can improve the pharmacokinetic properties of the ADC.

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Targeted Drug Delivery

SCo-PEG4-NHS can be used to conjugate targeting ligands (e.g., antibodies, peptides) to drug delivery vehicles like nanoparticles or liposomes that have been functionalized with primary amines. This facilitates the targeted delivery of therapeutic agents to specific cells or tissues.

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Conclusion

SCo-PEG4-NHS is a valuable tool for the covalent modification of primary amines on biomolecules. Its NHS ester functionality provides a reliable method for forming stable amide bonds, while the PEG4 linker enhances the properties of the resulting conjugate. By understanding the reaction chemistry and optimizing the experimental conditions, researchers can effectively utilize **SCo-PEG4-NHS** to develop novel bioconjugates for a wide range of applications in research, diagnostics, and therapeutics. Careful consideration of factors such as pH, reagent concentrations, and reaction time is crucial for achieving high labeling efficiency and ensuring the integrity of the biomolecule.

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